

GSK232: A Comprehensive Technical Guide to its Physicochemical Properties

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Compound of Interest

Compound Name: GSK232

Cat. No.: B12413978

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This technical guide provides an in-depth overview of the core physicochemical properties of **GSK232**, a potent and selective inhibitor of the Cat Eye Syndrome Chromosome Region, Candidate 2 (CECR2) bromodomain. All quantitative data is presented in structured tables for ease of reference, and detailed methodologies for key experiments are provided. Visual diagrams of relevant signaling pathways and experimental workflows are included to facilitate understanding.

Core Physicochemical Properties

GSK232, with the chemical formula $C_{21}H_{28}Cl_2N_6O_3S$, is a significant research compound due to its high selectivity and cellular penetrance.^[1] The hydrochloride salt of **GSK232** has a molecular weight of 515.45 g/mol and an exact mass of 478.1554.^[1]

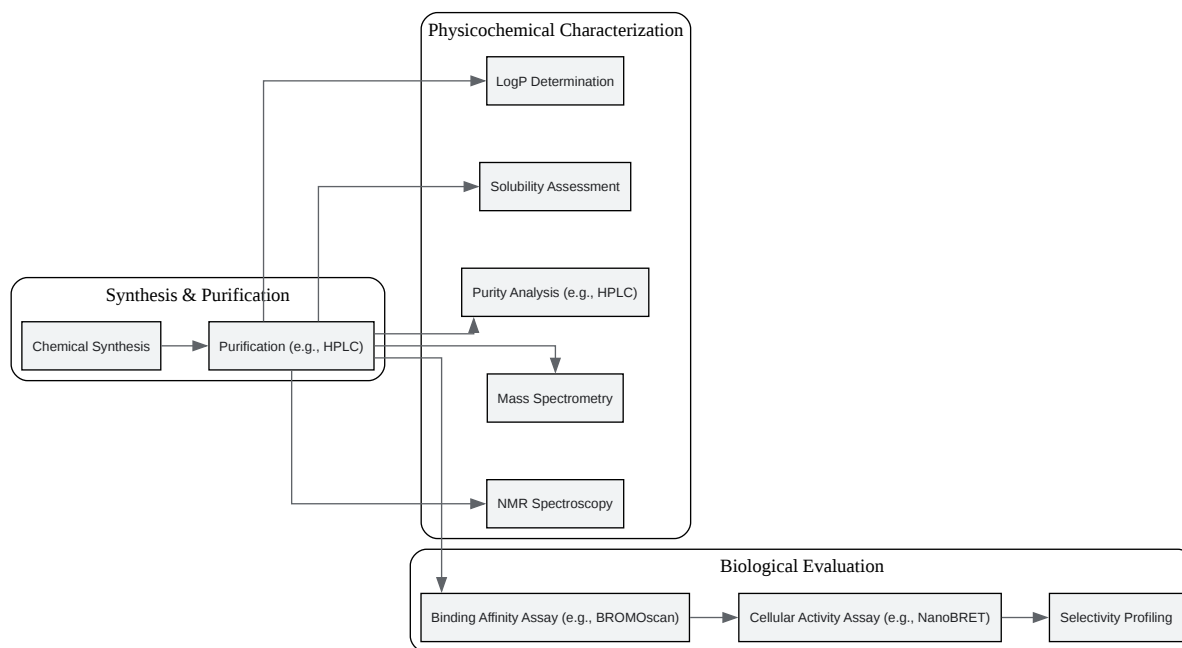
Property	Value	Source
Chemical Formula	C21H28Cl2N6O3S	MedKoo Biosciences[1]
Molecular Weight (HCl salt)	515.45 g/mol	MedKoo Biosciences[1]
Exact Mass	478.1554	MedKoo Biosciences[1]
IUPAC Name	(R)-N-(4-chloro-3-((3-cyclopropylpyrrolidin-1-yl)sulfonyl)phenyl)-2-(5-methyl-4,5,6,7-tetrahydro-1H-[1][2][3]triazolo[4,5-c]pyridin-1-yl)acetamide hydrochloride	MedKoo Biosciences
Solubility	Soluble in DMSO	MedKoo Biosciences[1]
Storage Conditions	Short term (days to weeks): 0 - 4 °C, dry and dark. Long term (months to years): -20 °C.	MedKoo Biosciences[1]

Quantitative data for solubility (e.g., in mg/mL), pKa, LogP, melting point, and boiling point are not publicly available in the cited sources. The primary research article by Lucas et al. in the Journal of Medicinal Chemistry (2020) may contain this information, but access to the full text is required for verification.

Experimental Protocols

Detailed experimental protocols for the synthesis, purification, and biological evaluation of **GSK232** are described in the primary literature. The following is a summarized representation of a typical experimental workflow for characterizing a compound like **GSK232**.

General Experimental Workflow



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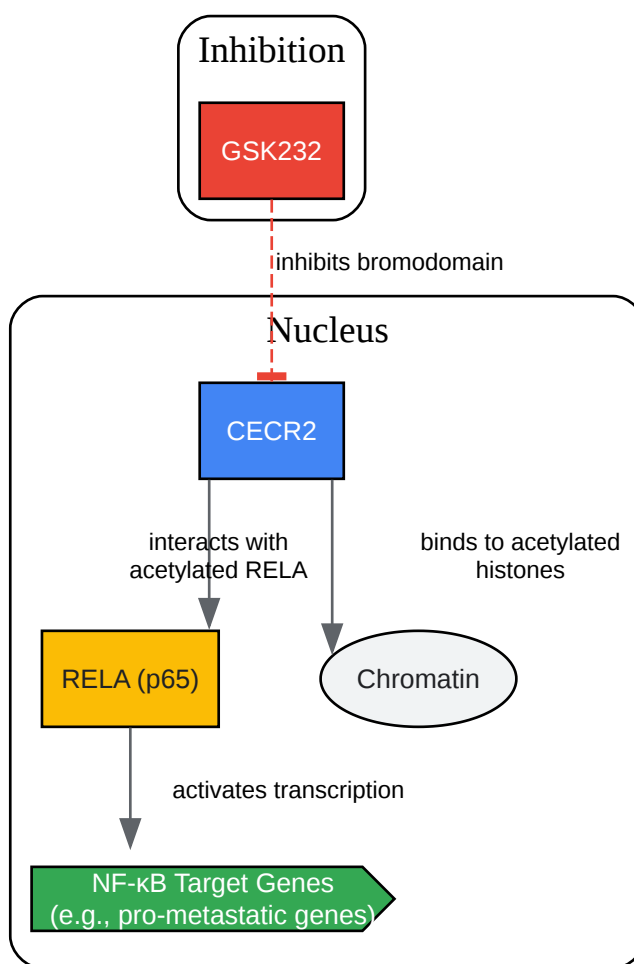
Caption: A generalized workflow for the synthesis, purification, and characterization of a small molecule inhibitor like **GSK232**.

Signaling Pathways

GSK232 is a selective inhibitor of the CECR2 bromodomain. CECR2 is a component of the CERF (CECR2-containing remodeling factor) complex, which plays a role in chromatin

remodeling. By inhibiting the CECR2 bromodomain, **GSK232** can modulate gene expression. Recent studies have implicated CECR2 in the NF- κ B signaling pathway, particularly in the context of breast cancer metastasis.

CECR2 and NF- κ B Signaling Pathway



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Caption: A simplified diagram illustrating the role of CECR2 in the NF- κ B signaling pathway and the inhibitory action of **GSK232**.

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References

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